

Technical Guide: (S)-Ethyl 2-amino-3,3-diethoxypropanoate Spectral Data & Synthesis

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Compound of Interest

Compound Name: (S)-Ethyl 2-amino-3,3-diethoxypropanoate

CAS No.: 61040-21-9

Cat. No.: B1613347

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Executive Summary & Molecule Profile

(S)-Ethyl 2-amino-3,3-diethoxypropanoate (also known as L-3,3-diethoxyalanine ethyl ester) is a protected form of formylglycine. It serves as a versatile "chiral pool" intermediate. By masking the reactive aldehyde as a diethyl acetal, this molecule allows researchers to perform transformations on the amine or ester functionalities before liberating the aldehyde for cyclization reactions—a key strategy in synthesizing imidazoles, pyrazines, and pyrroles found in oncology and antiviral pharmacophores.

Physicochemical Core Data

Property	Specification
IUPAC Name	Ethyl (2S)-2-amino-3,3-diethoxypropanoate
Common Name	L-3,3-Diethoxyalanine ethyl ester
CAS Number	61040-21-9 (S-isomer); 106973-36-8 (HCl salt)
Molecular Formula	C
	H
	NO
Molecular Weight	205.25 g/mol (Free base); 241.71 g/mol (HCl salt)
Appearance	Colorless to pale yellow oil (Free base); White hygroscopic solid (HCl salt)
Solubility	Soluble in EtOH, CHCl ₃
	, DMSO; HCl salt soluble in water
Stability	Critical: The free base is prone to self-condensation (dimerization to diketopiperazines). Store as HCl salt at -20°C under inert atmosphere.

Synthesis & Mechanistic Pathway[1][2][3][4][5]

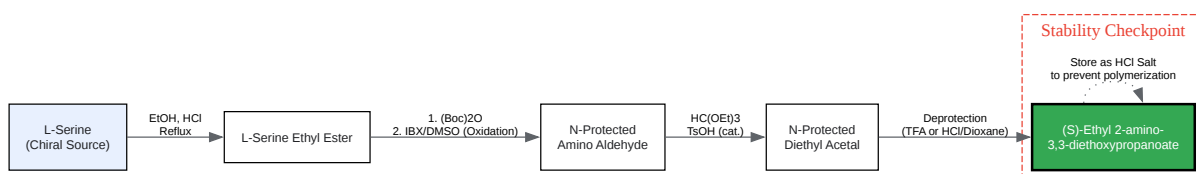
The synthesis of the (S)-enantiomer typically proceeds from L-Serine, leveraging the natural chirality of the amino acid. The workflow involves esterification, oxidation, and acetalization.

Synthetic Workflow (L-Serine Route)

- Esterification: L-Serine is converted to L-Serine ethyl ester hydrochloride.
- N-Protection: The amine is protected (e.g., Boc or Cbz) to prevent interference during oxidation.

- Oxidation: The primary alcohol is oxidized to the aldehyde (Garner's aldehyde derivative) using Swern or IBX conditions.
- Acetalization: The aldehyde is protected as a diethyl acetal using triethyl orthoformate and an acid catalyst.
- Deprotection: Removal of the N-protecting group yields the target.

Process Visualization



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Caption: Step-wise synthesis from L-Serine, highlighting the critical acetal protection step prior to amine deprotection.

Spectral Data Analysis

The following data characterizes the HCl salt form in Deuterated Chloroform (CDCl₃) or DMSO-d₆

, as the free base is transient.

Proton NMR (¹H NMR)

Solvent: CDCl₃

(referenced to TMS at 0.00 ppm) Frequency: 400 MHz

Shift (ppm)	Multiplicity	Integration	Assignment	Structural Insight
8.85	br s	3H	-NH	Ammonium protons (exchangeable with D ₂ O).
4.95	d (10 Hz)	1H	H-3	The acetal methine proton. A doublet indicates coupling to the single H-2 proton.
4.30	q (10 Hz)	2H	Ester -OCH ₂ CH ₃	Characteristic methylene quartet of the ethyl ester.
4.15	d (10 Hz)	1H	H-2	The chiral center (H-2, -proton). Deshielded by the adjacent ammonium and ester groups.
3.80 - 3.55	m	4H	Acetal -OCH ₂ CH ₃	Diastereotopic methylene protons of the acetal ethyl groups.

1.35	t (Hz)	3H	Ester -OCH CH	Methyl triplet of the ester.[1]
1.25	t (Hz)	6H	Acetal -OCH CH	Methyl triplets of the acetal (may appear as two overlapping triplets).

Carbon NMR (¹³C NMR)

Solvent: CDCl₃

Shift (ppm)	Assignment	Notes
166.5	C=O (Ester)	Typical carbonyl resonance for -amino esters.
100.2	C-3 (Acetal)	The acetal carbon is highly characteristic, appearing near 100 ppm.
64.5	Acetal -OCH -	Ether carbons.
63.0	Ester -OCH -	Ester methylene.
54.8	C-2 (-Carbon)	The chiral center.
15.2	Acetal -CH	Methyl carbons.
14.1	Ester -CH	Methyl carbon.

Mass Spectrometry (MS)

Method: ESI-MS (Positive Mode)

- [M+H]
: m/z 206.1
- [M+Na]
: m/z 228.1
- Key Fragmentation:
 - Loss of EtOH (M - 46).
 - Loss of diethoxy methyl group (Cleavage at C2-C3 bond).

Infrared Spectroscopy (IR)

Phase: KBr Pellet (HCl Salt)

- 2800 - 3100 cm
: Broad -NH
stretching (characteristic of amine salts).
- 1745 cm
: Strong C=O stretch (Ester).
- 1050 - 1150 cm
: Strong C-O-C stretching (Acetal ether bands).

Experimental Protocols

Handling & Storage (Self-Validating Protocol)

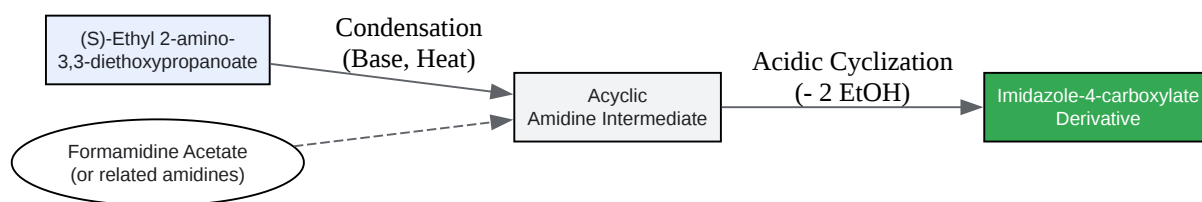
- Validation: Upon receipt or synthesis, dissolve a small sample in water. The pH should be acidic (~3-4). If neutral/basic, the salt has dissociated, and polymerization risk is high.
- Storage: Keep desiccated at -20°C.
- Usage: Neutralize the HCl salt in situ (e.g., with Et

N or NaHCO

) only when the electrophile for the next step is present in the reaction mixture. This "trap-and-release" strategy minimizes dimerization.

Application: Synthesis of Imidazole Derivatives

This molecule is a precursor for 4-formylimidazole derivatives via cyclization with amidines.



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Caption: Conversion of the diethoxypropanoate to imidazole scaffolds, a common pathway in drug discovery.

References

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